"analytical techniques for quantifying calcium monoethylfumarate"

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Compound of Interest

Compound Name:	*Calcium monoethylfumarate*
CAS No.:	*62008-22-4*
Cat. No.:	*B136592*

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An Application Note and Protocol for the Quantitative Analysis of **Calcium Monoethylfumarate**

Abstract

This comprehensive application note provides detailed methodologies for the quantitative analysis of **Calcium Monoethylfumarate**, a salt of the monoethyl ester of fumaric acid. Recognizing the necessity for robust and reliable analytical techniques in research, quality control, and pharmaceutical development, this guide presents three validated methods: 1) A robust Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection for assay and impurity profiling of the monoethylfumarate anion. 2) A high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method suitable for trace-level quantification in complex matrices. 3) A classic titrimetric method for the accurate determination of calcium content. Each protocol is designed as a self-validating system, grounded in the principles of the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure scientific integrity and trustworthiness.[1][2]

Introduction

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Calcium Monoethylfumarate is the calcium salt of monoethyl fumarate.[3] The active moiety, monoethyl fumarate, is related to dimethyl fumarate (DMF), an important therapeutic agent.[4][5] Accurate and precise quantification of both the active monoethylfumarate anion and the calcium counter-ion is critical for ensuring the quality, safety, and efficacy of any potential drug substance or product. This involves confirming the identity, strength, and purity of the active ingredient.

The choice of an analytical technique is dictated by the analytical objective. For routine quality control and content uniformity, RP-HPLC with UV detection offers a balance of specificity, precision, and accessibility. For pharmacokinetic studies or analysis in complex biological matrices, the superior sensitivity and specificity of LC-MS/MS are indispensable.[6][7] Finally, to confirm the salt stoichiometry and overall purity, a direct assay of the calcium content is required. This guide provides the foundational protocols to achieve these objectives.

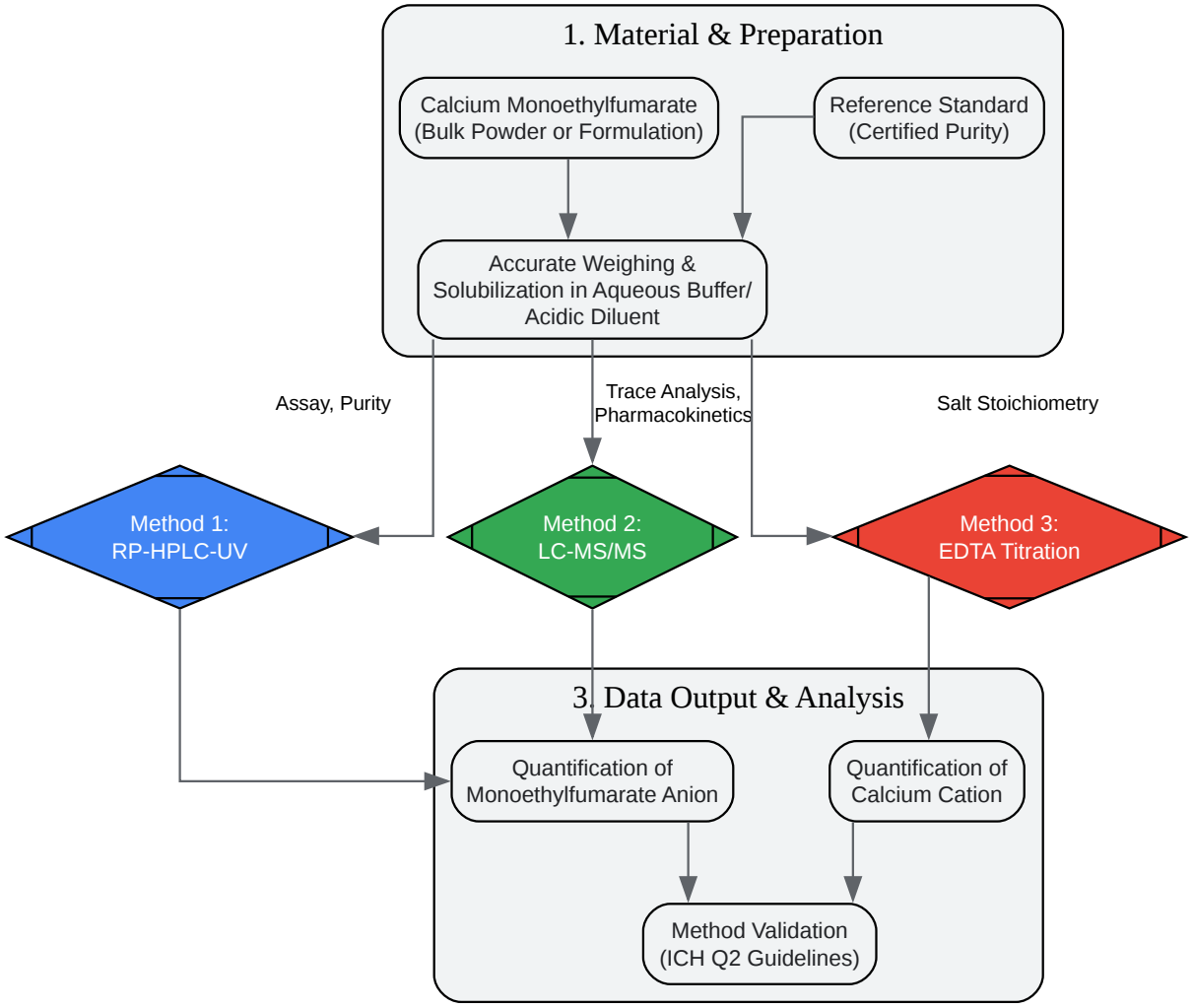
Physicochemical Properties of **Calcium Monoethylfumarate**

Property	Value	References
Chemical Name	calcium;(E)-4-ethoxy-4-oxobut-2-enoate	[8]
Synonyms	Monoethylfumarate calcium, Fumaric Acid Monoethyl Ester Calcium Salt	[3]
CAS Number	62008-22-4	[9]
Molecular Formula	$C_{12}H_{14}CaO_8$ (or $2C_6H_7O_4 \cdot Ca$)	[9][10]
Molecular Weight	326.31 g/mol	[8][10]

Overall Analytical Workflow

The comprehensive analysis of **Calcium Monoethylfumarate** involves a multi-pronged approach to characterize both the organic anion and the inorganic cation. The workflow begins with careful sample and standard preparation, followed by analysis using one or more of the described instrumental or wet chemistry techniques.

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Caption: General workflow for the comprehensive analysis of **Calcium Monoethylfumarate**.

Method 1: RP-HPLC with UV Detection for Monoethylfumarate Quantification

Principle: This method utilizes reversed-phase chromatography to separate monoethylfumarate from potential impurities and degradation products. The analyte is retained on a nonpolar stationary phase (C18) and eluted with a polar mobile phase. Quantification is achieved by

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measuring the absorbance of the analyte using a UV detector, typically at a wavelength where the fumarate chromophore exhibits maximum absorbance. The principles of this method are adapted from established protocols for related fumarate compounds.[5][11]

Experimental Protocol

A. Reagents and Materials

- **Calcium Monoethylfumarate** Reference Standard
- Acetonitrile (HPLC Grade)
- Orthophosphoric Acid (ACS Grade)
- Potassium Dihydrogen Phosphate (ACS Grade)
- Water (HPLC Grade, 18.2 MΩ·cm)
- 0.45 µm Nylon Membrane Filters

B. Instrumentation and Conditions

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Parameter	Recommended Setting	Rationale
HPLC System	Agilent 1200, Waters Alliance e2695, or equivalent	Standard systems providing stable flow and sensitive detection.
Column	C18, 150 x 4.6 mm, 5 µm (e.g., Inertsil ODS-3)	A C18 column provides excellent retention and peak shape for small organic acids.[5]
Mobile Phase	Buffer: Acetonitrile (50:50 v/v). Buffer is 0.1% orthophosphoric acid in water.	The acidic buffer suppresses the ionization of the carboxyl group, leading to better retention and symmetric peak shape.[6]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing good efficiency and reasonable run times.
Column Temp.	35 °C	Elevated temperature can improve peak shape and reduce viscosity, leading to lower backpressure.[11]
Detection (λ)	210 nm	Fumarate esters exhibit strong absorbance in the low UV range.[5]
Injection Vol.	10 µL	Adjustable based on concentration and instrument sensitivity.
Run Time	~10 minutes	Sufficient to elute the analyte and any common impurities.

C. Solution Preparation

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- Mobile Phase Preparation: Add 1.0 mL of orthophosphoric acid to 1 L of HPLC grade water. Mix this buffer with acetonitrile in a 50:50 ratio. Filter through a 0.45 µm filter and degas by sonication.
- Diluent: Use the mobile phase as the diluent to ensure sample compatibility.
- Standard Stock Solution (approx. 500 µg/mL of monoethylfumarate):
  - Note: The molecular weight of **Calcium Monoethylfumarate** is 326.31 g/mol , and the molecular weight of the two monoethylfumarate anions is 286.24 g/mol (143.12 g/mol each).[10] The conversion factor is 286.24 / 326.31 = 0.877.
  - Accurately weigh approximately 28.5 mg of **Calcium Monoethylfumarate** reference standard into a 50 mL volumetric flask. This corresponds to ~25 mg (500 µg/mL) of the monoethylfumarate anion.
  - Add ~30 mL of diluent, sonicate to dissolve, allow to cool to room temperature, and dilute to the mark with diluent.
- Working Standard & Calibration Curve: Prepare a series of calibration standards (e.g., 5, 25, 50, 100, 250 µg/mL) by serial dilution of the Standard Stock Solution with the diluent. A minimum of 5 concentration levels is recommended for linearity assessment.[12]
- Sample Preparation: Prepare sample solutions at a target concentration within the calibration range (e.g., 100 µg/mL) using the same procedure as the standard preparation. Filter the final solution through a 0.45 µm syringe filter before injection.

D. Data Analysis

- Integrate the peak area of the monoethylfumarate peak (expected retention time ~3-4 minutes).[5]
- Construct a linear regression curve of peak area versus concentration for the calibration standards.
- Determine the concentration of monoethylfumarate in the sample solutions by interpolation from the calibration curve.

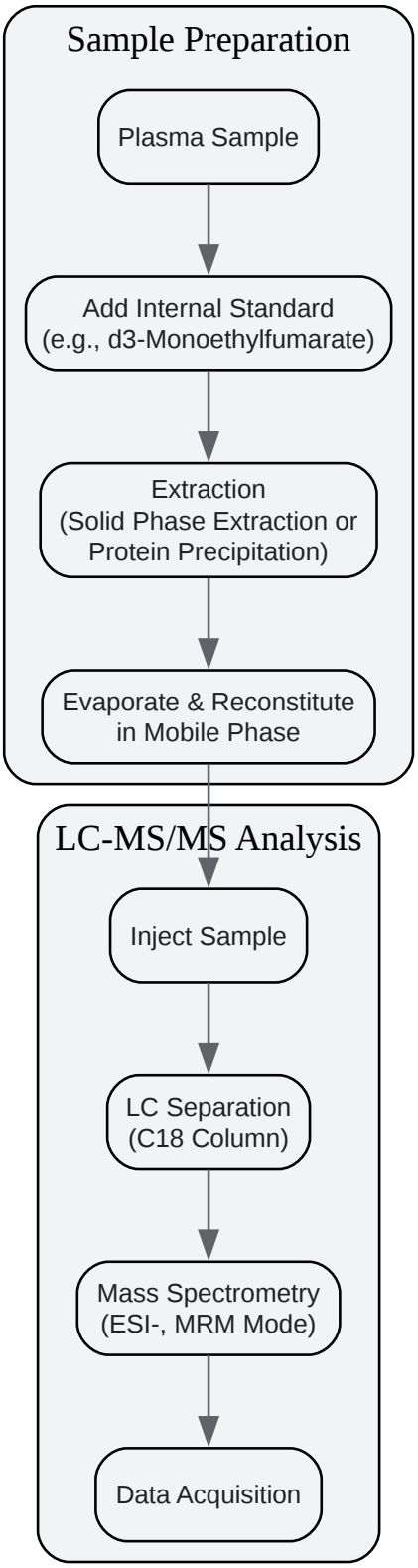
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Method 2: LC-MS/MS for High-Sensitivity Quantification

Principle: This method offers superior sensitivity and selectivity by coupling the separation power of liquid chromatography with the mass-resolving capability of a tandem mass spectrometer. It is the method of choice for bioanalysis (e.g., plasma samples) or trace impurity analysis.[4] The analyte is ionized, typically using electrospray ionization (ESI), and a specific precursor ion is selected. This ion is fragmented, and a specific product ion is monitored for quantification in Multiple Reaction Monitoring (MRM) mode. This provides extremely high specificity, minimizing interference from matrix components.[6]

Experimental Protocol

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Caption: Workflow for LC-MS/MS bioanalysis of monoethylfumarate.

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A. Reagents and Materials

- All reagents from Method 1, but of LC-MS grade.
- Formic Acid (LC-MS Grade)
- Internal Standard (IS): A stable isotope-labeled version, such as d3-Monomethylfumarate, is highly recommended for bioanalysis to correct for matrix effects and extraction variability.[4] Since d-monoethylfumarate may not be commercially available, a structurally similar compound can be used if validated.
- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents (e.g., acetonitrile, trichloroacetic acid).

B. Instrumentation and Conditions

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Parameter	Recommended Setting	Rationale
LC System	UPLC/UHPLC system for fast, high-resolution separations.	UPLC systems provide better peak resolution and faster run times.
Mass Spec.	Triple Quadrupole (e.g., API-4000, Sciex, or equivalent)	Required for performing quantitative MRM experiments. [4]
Column	C18, 50 x 2.1 mm, 1.8 µm	Smaller particle size and column dimensions are suitable for UPLC and reduce solvent consumption.
Mobile Phase A	0.1% Formic Acid in Water	Provides protons for ionization and is a standard LC-MS solvent.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Organic solvent for elution.
Gradient	A suitable gradient from 5% to 95% B over 3-5 minutes.	Gradient elution is effective for separating the analyte from complex matrix components.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Ionization	Electrospray Ionization (ESI), Negative Mode	The carboxyl group is readily deprotonated to form a negative ion $[M-H]^-$.
MRM Transition	Monoethylfumarate:m/z 143.1 -> 99.1 (tentative)	The precursor ion is the deprotonated molecule ($C_6H_7O_4^-$). The product ion would result from a characteristic fragmentation (e.g., loss of CO_2). This must be optimized experimentally.

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IS Transition	To be determined based on the selected internal standard.	The IS should have a distinct MRM transition from the analyte.

C. Sample Preparation (Example for Plasma)

- To 100 µL of plasma sample/standard, add 10 µL of Internal Standard working solution.
- Option 1 (Protein Precipitation): Add 300 µL of cold acetonitrile, vortex for 1 minute, and centrifuge at 10,000 x g for 10 minutes to pellet proteins.[7]
- Option 2 (Solid Phase Extraction - SPE): Use a suitable SPE cartridge (e.g., a mixed-mode anion exchange) to selectively retain the acidic analyte and wash away interferences. Elute with an appropriate solvent. This provides a cleaner extract than protein precipitation.[4]
- Transfer the supernatant (from precipitation) or eluate (from SPE) to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of mobile phase, vortex, and transfer to an autosampler vial for injection.

D. Data Analysis

- Calculate the Peak Area Ratio (PAR) of the analyte to the Internal Standard.
- Construct a calibration curve by plotting the PAR against the concentration of the standards using a weighted ($1/x^2$) linear regression.
- Quantify the analyte in unknown samples using the regression equation.

Method 3: Titrimetric Analysis for Calcium Content

Principle: This method determines the amount of calcium present in the salt via complexometric titration with ethylenediaminetetraacetic acid (EDTA).[13] In an alkaline solution, EDTA forms a highly stable 1:1 complex with Ca^{2+} ions. A calcium-specific indicator, such as hydroxynaphthol blue, is used to detect the endpoint, which is signaled by a distinct color change when all Ca^{2+} has been complexed by the EDTA.[14]

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Experimental Protocol

A. Reagents and Materials

- **Calcium Monoethylfumarate** Sample
- Disodium Edetate (EDTA), 0.05 M, standardized solution
- Sodium Hydroxide (NaOH) solution, 1 N
- Hydroxynaphthol blue indicator mixture
- Dilute Hydrochloric Acid (HCl)
- Deionized Water

B. Procedure

- Accurately weigh approximately 150 mg of **Calcium Monoethylfumarate** into a 250 mL Erlenmeyer flask.
- Add 50 mL of deionized water and 2 mL of dilute HCl. Swirl to dissolve the sample completely.
- Add 15 mL of 1 N NaOH solution. The solution should be strongly alkaline (pH > 12).
- Add approximately 150-200 mg of hydroxynaphthol blue indicator. The solution will turn pink.
- Titrate immediately with standardized 0.05 M EDTA solution with constant stirring.
- The endpoint is reached when the color changes from pink to a clear, deep blue.[13] Record the volume of EDTA used.

C. Calculation Each mL of 0.05 M Disodium Edetate is equivalent to 2.004 mg of Ca.[14]

Calcium (%) = (V_EDTA × M_EDTA × MW_Ca × 100) / (W_sample × 1000)

Where:

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- V_EDTA = Volume of EDTA solution used (mL)
- M_EDTA = Molarity of the EDTA solution (mol/L)
- MW_Ca = Atomic weight of Calcium (40.08 g/mol)
- W_sample = Weight of the sample (mg)

The theoretical calcium content in $C_{12}H_{14}CaO_8$ is 12.28%.

Method Validation Strategy (per ICH Q2(R2))

A robust analytical method is one that has been validated to prove it is fit for its intended purpose.[2][15] The following parameters must be assessed, particularly for the HPLC and LC-MS/MS methods.

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Validation Parameter	Purpose	Typical Acceptance Criteria (for HPLC Assay)
Specificity	To ensure the signal is unequivocally from the analyte, free from interference from placebo, impurities, or degradants.	Peak purity index > 0.999; baseline resolution from adjacent peaks.
Linearity	To demonstrate a direct proportional relationship between concentration and response over a defined range.	Correlation coefficient (r^2) ≥ 0.999.[5]
Range	The concentration interval over which the method is precise, accurate, and linear.	For assay: 80-120% of the test concentration.[12]
Accuracy	The closeness of the test results to the true value. Assessed by spike recovery.	98.0% - 102.0% recovery of spiked analyte.[12]
Precision	The degree of scatter between a series of measurements. Includes Repeatability (intra-day) and Intermediate Precision (inter-day, inter-analyst).	Relative Standard Deviation (RSD) ≤ 2.0%.[15]
LOQ/LOD	The lowest concentration that can be reliably quantified/detected. Essential for impurity analysis.	LOQ: Signal-to-Noise ratio ≥ 10. LOD: S/N ≥ 3.
Robustness	The method's capacity to remain unaffected by small, deliberate variations in parameters (e.g., pH, flow rate).	System suitability parameters remain within limits; RSD of results ≤ 2.0%.

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